

Flazasulfuron phytotoxicity symptoms in sensitive crops

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Compound of Interest

Compound Name: **Flazasulfuron**
Cat. No.: **B046402**

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Flazasulfuron Phytotoxicity Technical Support Center

Welcome to the technical support center for researchers, scientists, and drug development professionals. This resource provides troubleshooting guides and frequently asked questions (FAQs) regarding **Flazasulfuron** phytotoxicity in sensitive crops. All information is presented in a clear question-and-answer format to directly address issues you may encounter during your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Flazasulfuron** and what is its primary mode of action?

Flazasulfuron is a sulfonylurea herbicide used for the control of a wide range of annual and perennial weeds.^[1] Its primary mode of action is the inhibition of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).^{[2][3][4][5][6]} This enzyme is essential for the biosynthesis of branched-chain amino acids (BCAAs) such as valine, leucine, and isoleucine.^{[4][7][8]} By inhibiting ALS, **Flazasulfuron** halts the production of these vital amino acids, which in turn ceases cell division and plant growth, ultimately leading to plant death.^{[2][3][4]}

Q2: What are the general symptoms of **Flazasulfuron** phytotoxicity in sensitive plants?

Following a post-emergence application of **Flazasulfuron**, susceptible plants will typically stop growing within a few hours.[2] The visual symptoms of phytotoxicity usually appear within three to four days of treatment and progress over time.[2] The general progression of symptoms is as follows:

- Chlorosis: The initial symptom is the yellowing of new growth as the plant is starved of essential amino acids.[3][4]
- Necrosis: The chlorotic tissue will then begin to die.[2][4]
- Desiccation: The necrotic tissue dries out.[2][4]
- Plant Death: The entire plant is typically killed within 20 to 25 days of treatment.[2]

Other observable symptoms can include stunting, wilting, and the development of a purplish or reddish color on the lower sides of the leaves.[3][5]

Q3: Which crops are known to be sensitive to **Flazasulfuron**?

While many crops exhibit good tolerance to **Flazasulfuron**, especially when the green parts of the plant are not directly exposed, some species have shown sensitivity.[1] These include:

- Grapevine (*Vitis vinifera* L.): Studies have shown that grapevines can exhibit significant phytotoxicity symptoms, including altered growth and yellow leaves.[9][10] These symptoms can be accompanied by a decline in photosynthetic activity and a reduction in carbohydrate levels.[9]
- Citrus Species: Different citrus varieties exhibit varying levels of sensitivity. Grapefruit has been identified as the most sensitive, followed by sweet orange, with tangerine being the least sensitive.[11][12][13][14]
- Turfgrass: Certain turfgrass species, such as perennial ryegrass (*Lolium perenne* L.), have shown injury from **Flazasulfuron** applications.[12][15]

Q4: What are the specific phytotoxicity symptoms observed in sensitive crops?

- Grapevine: Symptoms include altered growth, yellow leaves, and in some cases, a transient appearance of yellow bands on the leaves.[2][9] Physiological effects can include an 85% decline in leaf gas exchange and an 88% reduction in photosynthetic pigment concentrations.[9]
- Citrus: The primary symptoms are chlorosis on the younger leaves, followed by necrosis.[12][14] In severe cases, this can lead to the death of the plant.[12][14] New leaf growth on affected shoots may appear small, narrow, and needle-shaped.[16]
- Turfgrass: Visible injury has been observed, particularly in perennial ryegrass.[15]

Troubleshooting Guide

Problem: I am observing unexpected phytotoxicity in my experimental crop following **Flazasulfuron** application.

Possible Cause 1: Incorrect Application Rate.

- Troubleshooting Step: Verify the application rate used in your experiment. For crop tolerance assessments, it is recommended to test at both the intended use rate and at least double the intended rate to account for potential overlaps in application.

Possible Cause 2: Environmental Conditions.

- Troubleshooting Step: Review the environmental conditions during and after application. Factors such as temperature extremes, drought, or excessive moisture can influence a crop's susceptibility to herbicide injury.[17]

Possible Cause 3: Crop Growth Stage.

- Troubleshooting Step: Note the growth stage of the crop at the time of application. Younger, actively growing plants are often more susceptible to herbicide injury.[17]

Possible Cause 4: Herbicide Drift or Carryover.

- Troubleshooting Step: If the injury pattern is uneven across the field, consider the possibility of herbicide drift from adjacent plots or residual herbicide from previous applications.[17][18]

Injury from drift will typically be most severe at the edge of the treated area and decrease with distance.[19]

Problem: I need to quantify the level of phytotoxicity in my experiment.

- Troubleshooting Step: Employ a systematic approach to assess phytotoxicity. This can include:
 - Visual Injury Ratings: Use a rating scale (e.g., 0% = no injury, 100% = complete plant death) to score the level of chlorosis, necrosis, and stunting.
 - Plant Height and Biomass Measurements: Measure the height and collect the fresh or dry weight of treated and untreated plants to quantify growth inhibition.
 - Yield Data: For field studies, measure the final crop yield to determine the economic impact of the phytotoxicity.

Quantitative Data

The following tables summarize quantitative data on **Flazasulfuron** phytotoxicity from cited experiments.

Table 1: Phytotoxicity of **Flazasulfuron** on Different Citrus Species

Citrus Species	Flazasulfuron Rate (kg a.i. ha ⁻¹)	Injury (%) at 45 DAT	Injury (%) at 60 DAT
Grapefruit	0.05	3	<5
	0.10	13	42
	0.20	15	70
Sweet Orange	0.05	0	<5
	0.10	0	8
	0.20	<5	21
Tangerine	0.05	0	<5
	0.10	0	6
	0.20	0	20

Source: Adapted from studies on citrus response to **Flazasulfuron**.[\[12\]](#)[\[14\]](#) DAT: Days After Treatment

Table 2: Effect of Tank Mixing **Flazasulfuron** with Glyphosate on Grapefruit Injury

Herbicide Treatment (kg a.i. ha ⁻¹)	Injury (%) at 45 DAT	Injury (%) at 60 DAT
Flazasulfuron (0.05)	9-11	-
Flazasulfuron (0.05) + Glyphosate (0.84)	<5	5
Flazasulfuron (0.05) + Glyphosate (1.70)	9-11	-
Flazasulfuron (0.07) + Glyphosate (1.70)	-	19

Source: Adapted from studies on citrus response to **Flazasulfuron**.[\[12\]](#)[\[14\]](#)

Experimental Protocols

Protocol 1: Greenhouse Assessment of **Flazasulfuron** Phytotoxicity

Objective: To determine the dose-response of a sensitive crop to **Flazasulfuron** under controlled greenhouse conditions.

Materials:

- Seeds of the sensitive crop species.
- Pots filled with a standard potting mix.
- **Flazasulfuron** analytical standard.
- Solvent for dissolving **Flazasulfuron** (e.g., acetone).
- Surfactant.
- Calibrated sprayer.
- Greenhouse with controlled temperature, humidity, and lighting.

Methodology:

- Plant Preparation:
 - Sow seeds in pots and allow them to grow to a specific stage (e.g., 2-3 leaf stage).[\[20\]](#)
 - Ensure uniform growth of all plants before treatment.
- Herbicide Preparation:
 - Prepare a stock solution of **Flazasulfuron**.
 - Create a series of dilutions to achieve the desired application rates.
 - Add a surfactant to the spray solutions as recommended.

- Herbicide Application:
 - Randomly assign plants to different treatment groups, including an untreated control.
 - Use a calibrated sprayer to apply the herbicide solutions evenly to the plants.
 - The control group should be sprayed with a solution containing only the solvent and surfactant.
- Post-Treatment Care:
 - Return the plants to the greenhouse and maintain optimal growing conditions.
 - Water the plants as needed, avoiding washing the herbicide off the foliage.
- Data Collection:
 - Visually assess phytotoxicity symptoms (chlorosis, necrosis, stunting) at regular intervals (e.g., 3, 7, 14, and 21 days after treatment).
 - At the end of the experiment, harvest the above-ground biomass and measure the fresh and dry weight.
- Data Analysis:
 - Analyze the data to determine the dose-response relationship, including the GR_{50} (the herbicide rate that causes a 50% reduction in plant growth).

Protocol 2: Field Assessment of **Flazasulfuron** Phytotoxicity

Objective: To evaluate the phytotoxicity of **Flazasulfuron** on a sensitive crop under field conditions.

Materials:

- Seeds of the sensitive crop species.
- Field plot with uniform soil type.

- Commercial formulation of **Flazasulfuron**.
- Calibrated field sprayer.
- Data collection tools (e.g., quadrat for visual assessment, measuring tape, scales).

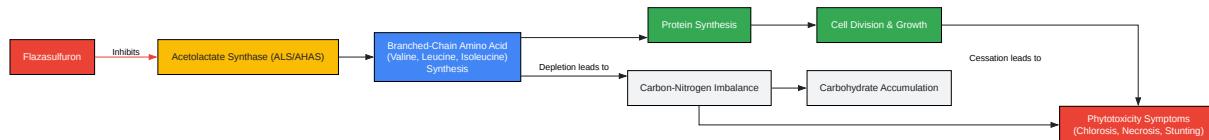
Methodology:

- Experimental Design:
 - Establish a randomized complete block design with multiple replications for each treatment.
 - Include an untreated control plot in each block.
- Plot Establishment:
 - Prepare the seedbed and plant the crop according to standard agricultural practices.
 - Ensure a uniform plant stand across all plots.
- Herbicide Application:
 - Apply **Flazasulfuron** at the desired rates using a calibrated field sprayer at the appropriate crop and weed growth stage.
- Data Collection:
 - Visually assess crop injury at regular intervals throughout the growing season.
 - Collect data on plant height, stand count, and other relevant growth parameters.
 - At maturity, harvest the crop from a designated area within each plot and measure the yield.
- Data Analysis:
 - Use statistical analysis (e.g., ANOVA) to determine if there are significant differences in crop injury and yield between the different treatments.

Signaling Pathways and Logical Relationships

Flazasulfuron's Mode of Action and Downstream Effects

Flazasulfuron, an ALS inhibitor, disrupts the synthesis of branched-chain amino acids (BCAAs). This primary action triggers a cascade of secondary effects that ultimately lead to plant death. The inhibition of BCAA synthesis is thought to cause a carbon-nitrogen imbalance in the plant.^[7] While carbon metabolism is affected, with an accumulation of carbohydrates in the leaves and roots, nitrogen metabolism is more severely impacted.^[7] The precise sequence of phytotoxic events following BCAA depletion is still under investigation, but it is known to involve the cessation of growth and protein synthesis.^{[21][22]}

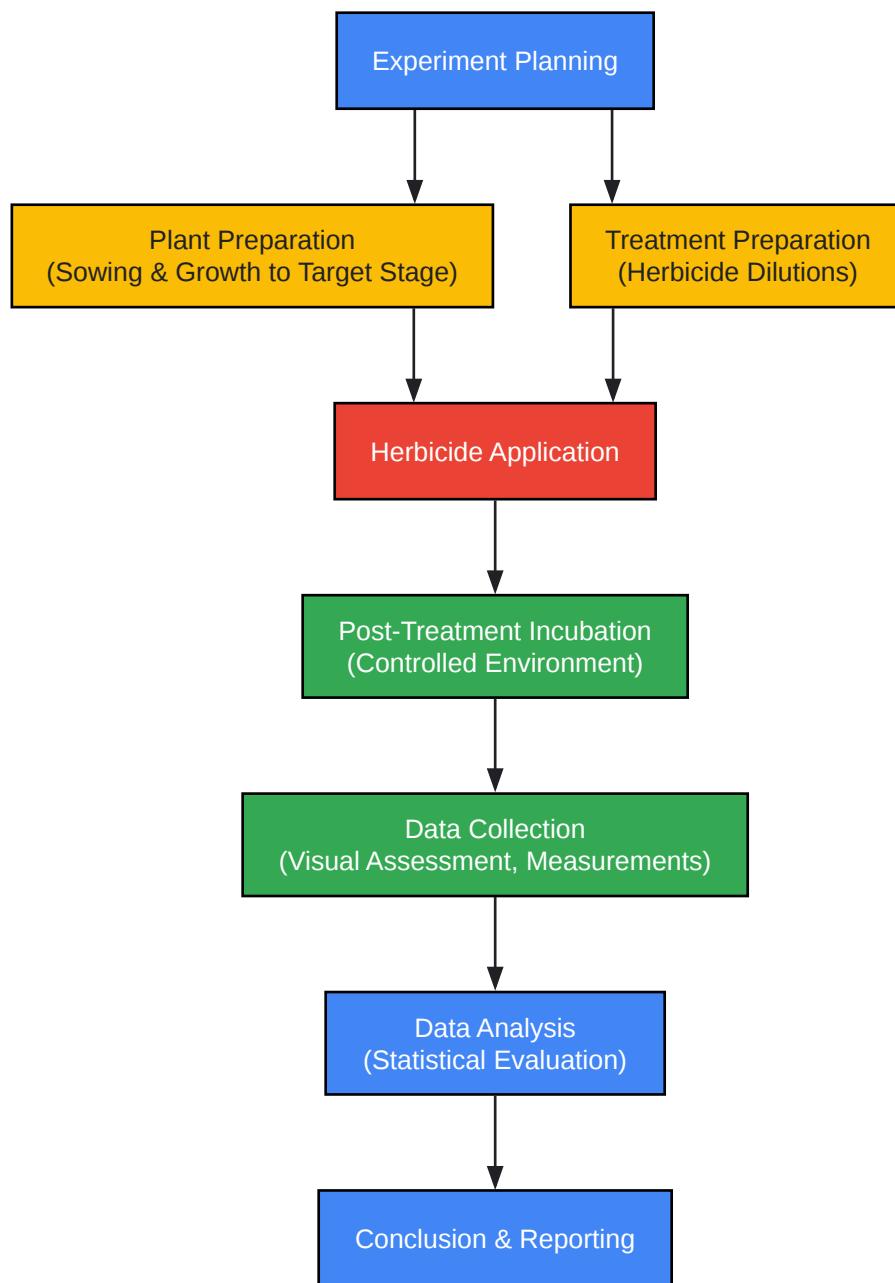


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Caption: **Flazasulfuron**'s inhibitory action on ALS and subsequent metabolic disruptions.

Experimental Workflow for Assessing Herbicide Phytotoxicity

The following diagram outlines a general workflow for conducting experiments to assess the phytotoxicity of a herbicide like **Flazasulfuron**. This process ensures a systematic and reproducible evaluation of crop injury.



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Caption: A generalized workflow for conducting herbicide phytotoxicity experiments.

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